

An In-Depth Technical Guide to Isobutyraldehyde-D7: Physical Characteristics and Stability

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Compound of Interest

Compound Name: Isobutyraldehyde-D7

Cat. No.: B12383282

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Isobutyraldehyde-D7**, a deuterated analogue of isobutyraldehyde. Due to the limited availability of specific experimental data for the deuterated form, this guide leverages data from its non-deuterated counterpart, Isobutyraldehyde, as a close proxy. This approach is based on the established principle that deuteration typically has a minimal effect on bulk physical properties such as boiling point, melting point, and density. However, it is crucial to acknowledge this extrapolation in any experimental design or interpretation.

Core Physical and Chemical Properties

Isobutyraldehyde-D7 is a stable, isotopically labeled compound valuable in various research applications, particularly in mechanistic studies, metabolic tracking, and as an internal standard in mass spectrometry-based analyses. Its chemical formula is C_4HD_7O with a molecular weight of approximately 79.15 g/mol [\[1\]](#)

Table 1: Physical and Chemical Properties of Isobutyraldehyde (and extrapolated for **Isobutyraldehyde-D7**)

Property	Value	Source
Molecular Formula	C ₄ HD ₇ O	-
Molecular Weight	79.15 g/mol	[1]
CAS Number	122684-65-5	[1]
Appearance	Colorless liquid	[2][3][4][5][6][7]
Odor	Pungent	[2][3][4][7][8][9][10]
Boiling Point	~63-64.1 °C	[3][4][5][6][8]
Melting Point	~ -65 °C	[2][4][5][6][8][11]
Density	~0.79 g/mL at 25 °C	[2][6][10]
Solubility in Water	Moderately soluble (approx. 75-89 g/L at 20-25 °C)	[2][4][7][10]
Solubility in Organic Solvents	Miscible with ethanol, ether, acetone, benzene, chloroform, and toluene	[2][4][6][8]
Vapor Density	~2.5 (Air = 1)	[4][10]
Flash Point	~ -19 to -40 °C (closed cup)	[2][3][5][6][8][9][10]

Note: The values for boiling point, melting point, density, solubility, vapor density, and flash point are for the non-deuterated isobutyraldehyde and are expected to be very similar for **Isobutyraldehyde-D7**.

Stability and Storage

Proper handling and storage are critical to maintain the isotopic purity and chemical integrity of **Isobutyraldehyde-D7**. Like its non-deuterated form, it is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[12][13][14][15]

Table 2: Stability and Recommended Storage Conditions

Parameter	Recommendation	Source
Storage Temperature	2-8 °C (Refrigerated)	
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen)	
Container	Tightly sealed, light-resistant container	[11] [12] [13] [15]
Incompatibilities	Strong oxidizing agents, strong bases, strong acids, and strong reducing agents	[10]
Chemical Stability	Stable under recommended storage conditions. May slowly oxidize upon exposure to air to form the corresponding carboxylic acid.	[2] [8] [10]

Experimental Protocols

While specific experimental protocols for **Isobutyraldehyde-D7** are not readily available, methodologies for the synthesis and analysis of deuterated aldehydes, in general, can be adapted.

General Protocol for Formyl-Deuteration of Aldehydes

Recent advancements in catalysis have enabled efficient and selective deuteration of the formyl group in aldehydes using D₂O as the deuterium source. These methods offer a practical approach for the synthesis of compounds like **Isobutyraldehyde-D7**.

Conceptual Workflow for Catalytic H/D Exchange:

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